

# Application Notes and Protocols: Quantifying Cell Number Using a WST-8 Standard Curve

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: WST-5

Cat. No.: B123357

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

The accurate determination of cell number is fundamental in cell-based assays for research, drug discovery, and diagnostics. The WST-8 (Water Soluble Tetrazolium salt) assay is a widely used colorimetric method for quantifying viable cells. This assay utilizes the reduction of a water-soluble tetrazolium salt, WST-8, by cellular dehydrogenases in metabolically active cells to produce a water-soluble orange formazan dye. The amount of formazan produced is directly proportional to the number of living cells.<sup>[1][2][3]</sup> This application note provides a detailed protocol for creating a WST-8 standard curve to accurately quantify cell numbers in a sample.

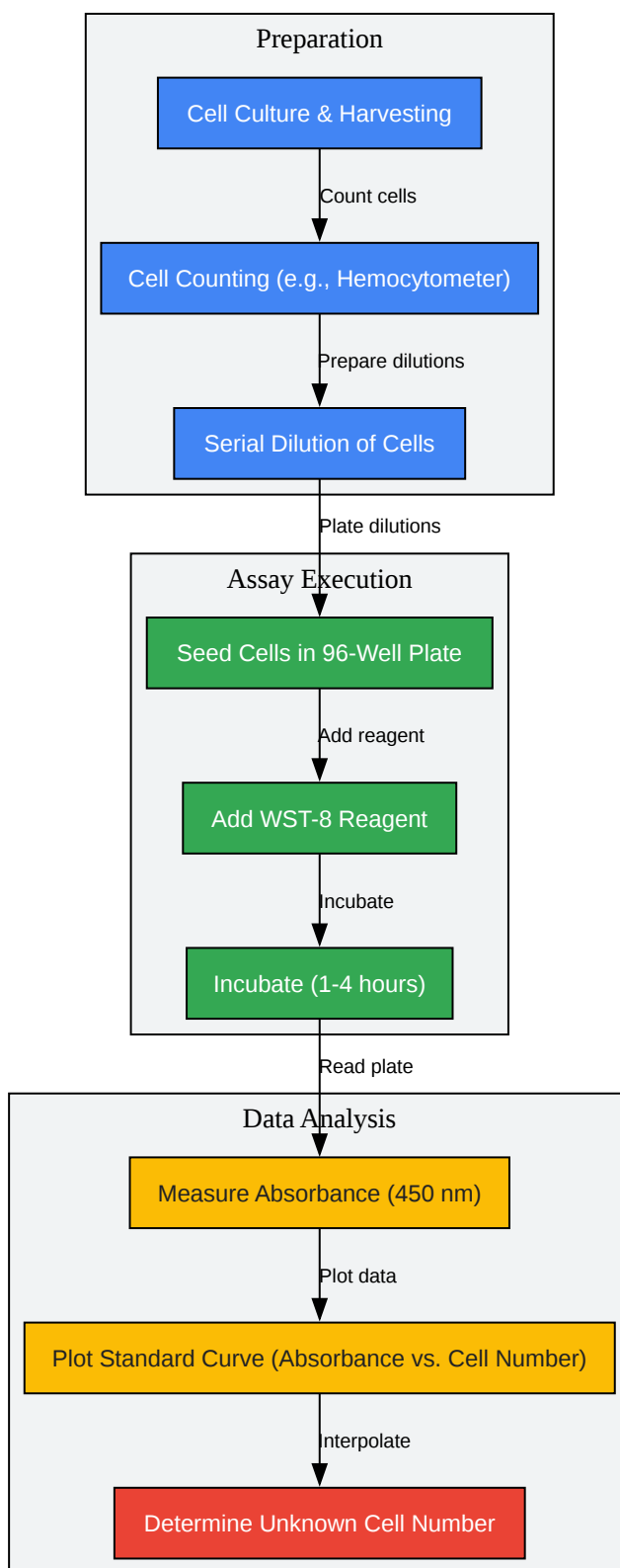
### Principle of the WST-8 Assay:

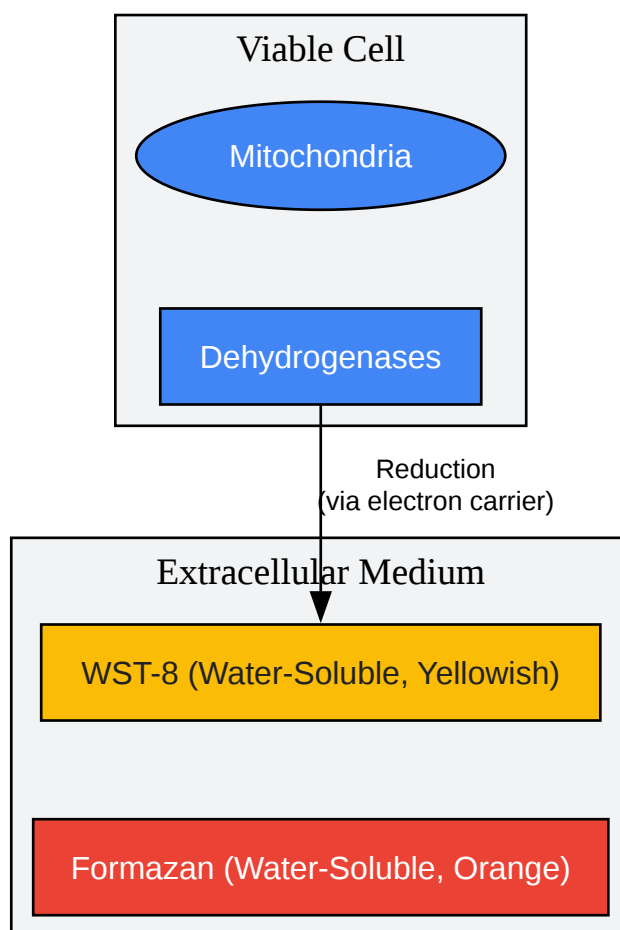
The core of the WST-8 assay lies in the metabolic activity of viable cells. Mitochondrial dehydrogenases in living cells reduce the tetrazolium salt WST-8 to a formazan product.<sup>[1][4]</sup> This reaction is facilitated by an electron carrier. The resulting orange formazan dye is soluble in the tissue culture medium, and its absorbance can be measured at approximately 450 nm.<sup>[1]</sup> The intensity of the orange color is directly proportional to the number of viable cells.<sup>[1][2][5]</sup>

## Key Experimental Workflow

The process of creating a standard curve involves preparing a serial dilution of a known number of cells, performing the WST-8 assay, and plotting the absorbance values against the

corresponding cell numbers. This curve can then be used to determine the number of cells in an unknown sample based on its absorbance reading.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. assaygenie.com [assaygenie.com]
- 2. stemcell.com [stemcell.com]
- 3. CCK-8 Assay: A sensitive tool for cell viability | Abcam [abcam.com]
- 4. himedialabs.com [himedialabs.com]

- 5. youtube.com [youtube.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Quantifying Cell Number Using a WST-8 Standard Curve]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123357#quantifying-cell-number-using-a-wst-5-standard-curve]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)